

The In Vivo Pharmacokinetic Profile of Pimasertib: A Technical Guide

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Compound of Interest

Compound Name: *Pimasertib*

Cat. No.: *B1194259*

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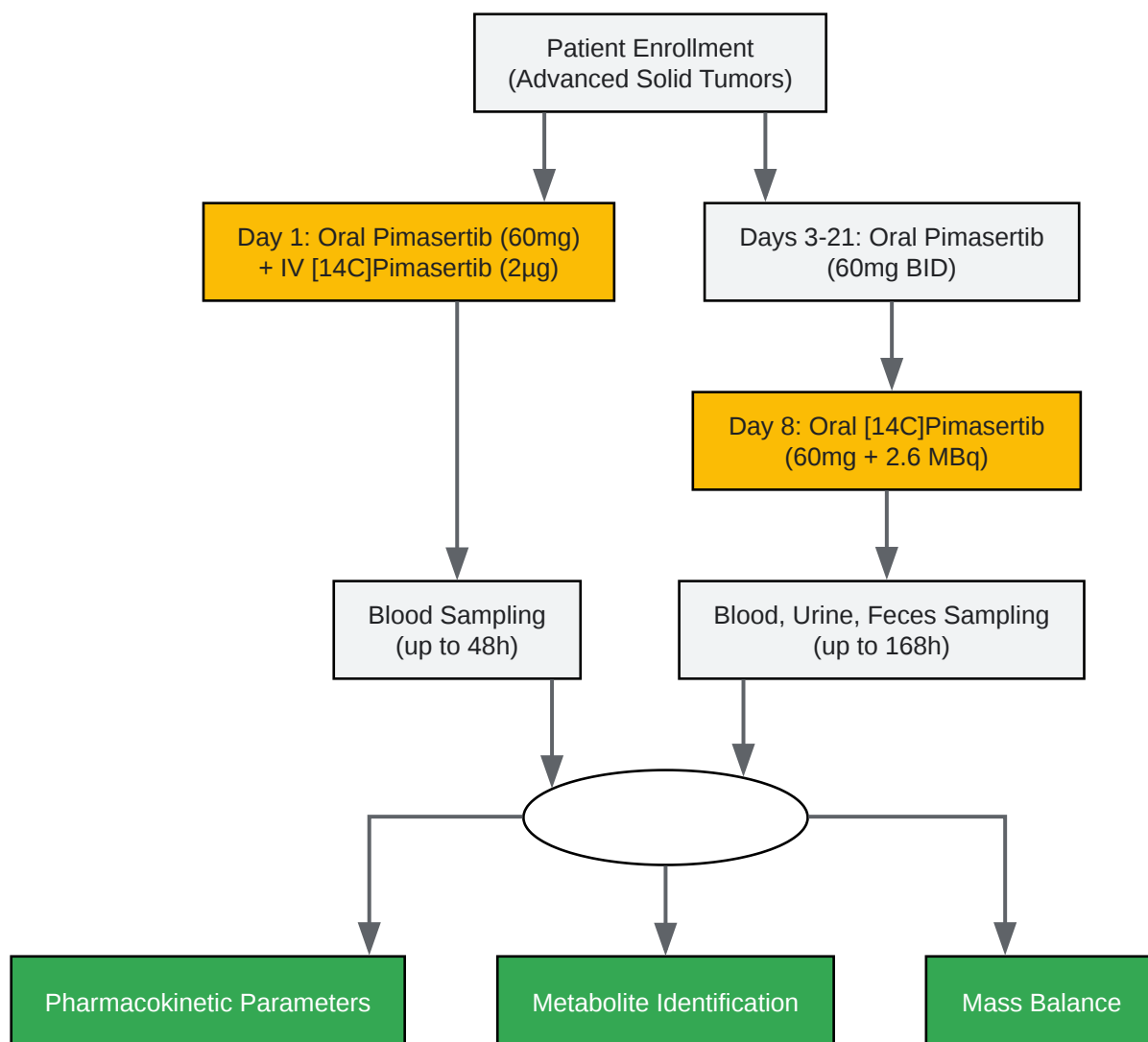
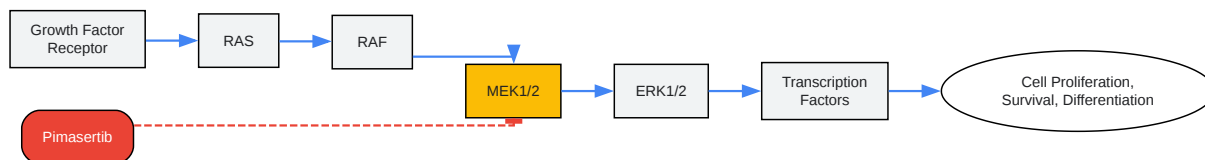
For Researchers, Scientists, and Drug Development Professionals

Abstract

Pimasertib (MSC1936369B/AS703026) is a potent and selective, orally bioavailable small-molecule inhibitor of MEK1/2 (mitogen-activated protein kinase kinase 1 and 2), key components of the RAS/RAF/MEK/ERK signaling pathway.^[1] Dysregulation of this pathway is a frequent event in human cancers, making MEK an attractive target for therapeutic intervention. This technical guide provides a comprehensive overview of the in vivo pharmacokinetics of **pimasertib**, compiling available data from clinical studies. While detailed preclinical pharmacokinetic data in animal models are not extensively published, this guide also outlines standard experimental protocols relevant to the preclinical assessment of MEK inhibitors and provides comparative context where appropriate.

Mechanism of Action and Signaling Pathway

Pimasertib is an allosteric inhibitor of MEK1 and MEK2. It does not compete with ATP but binds to a specific pocket on the MEK enzymes, preventing their phosphorylation and subsequent activation of ERK1 and ERK2 (extracellular signal-regulated kinases 1 and 2). This blockade of the MAPK/ERK pathway leads to the inhibition of downstream signaling cascades that are crucial for cell proliferation, survival, and differentiation.



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References

- 1. Pimasertib, a selective oral MEK1/2 inhibitor: absolute bioavailability, mass balance, elimination route, and metabolite profile in cancer patients - PMC [pmc.ncbi.nlm.nih.gov]
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